

# Comprehensive Safety and Handling Guide for L-Isoleucine-13C6

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## Compound of Interest

Compound Name: L-Isoleucine-13C6

Cat. No.: B10830480

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This guide provides essential safety, handling, and disposal protocols for **L-Isoleucine-13C6**, a stable isotope-labeled amino acid. While **L-Isoleucine-13C6** is not classified as a hazardous substance, adherence to standard laboratory safety practices is crucial to ensure a safe research environment.<sup>[1][2]</sup> This document is intended for researchers, scientists, and professionals in drug development.

## Physicochemical and Safety Data

The following table summarizes the key quantitative data for **L-Isoleucine-13C6**, compiled from various safety data sheets.

Property	Value
Chemical Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub> (with <sup>13</sup> C enrichment)
Molecular Weight	Approximately 137.16 g/mol (varies with enrichment)
Appearance	Off-white to white solid/powder
Melting Point	284 - 286 °C
Boiling Point	Not determined
Flash Point	Not applicable
Solubility	No data available
pH	5.5 - 6.5
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0

Note: The molecular weight of the labeled compound will be higher than that of the natural abundance compound.

## Operational Plan: Handling and Storage

Personal Protective Equipment (PPE):

While **L-Isoleucine-13C6** is not considered hazardous, the use of standard laboratory PPE is recommended to protect against incidental contact and to maintain good laboratory practice.<sup>[2]</sup><sup>[3]</sup>

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.
- Hand Protection: Use standard laboratory gloves, such as nitrile or latex, to prevent skin contact.
- Body Protection: A standard laboratory coat should be worn to protect clothing.

- Footwear: Closed-toe shoes are required in a laboratory setting to protect against spills and falling objects.

#### Handling Procedures:

- Engineering Controls: Use in a well-ventilated area. General laboratory ventilation is typically sufficient.
- Hygiene: Avoid breathing dust. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Spills: In case of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.

#### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Stable isotopes like **L-Isoleucine-13C6** are not radioactive and do not require special storage conditions beyond those for the unlabeled compound.

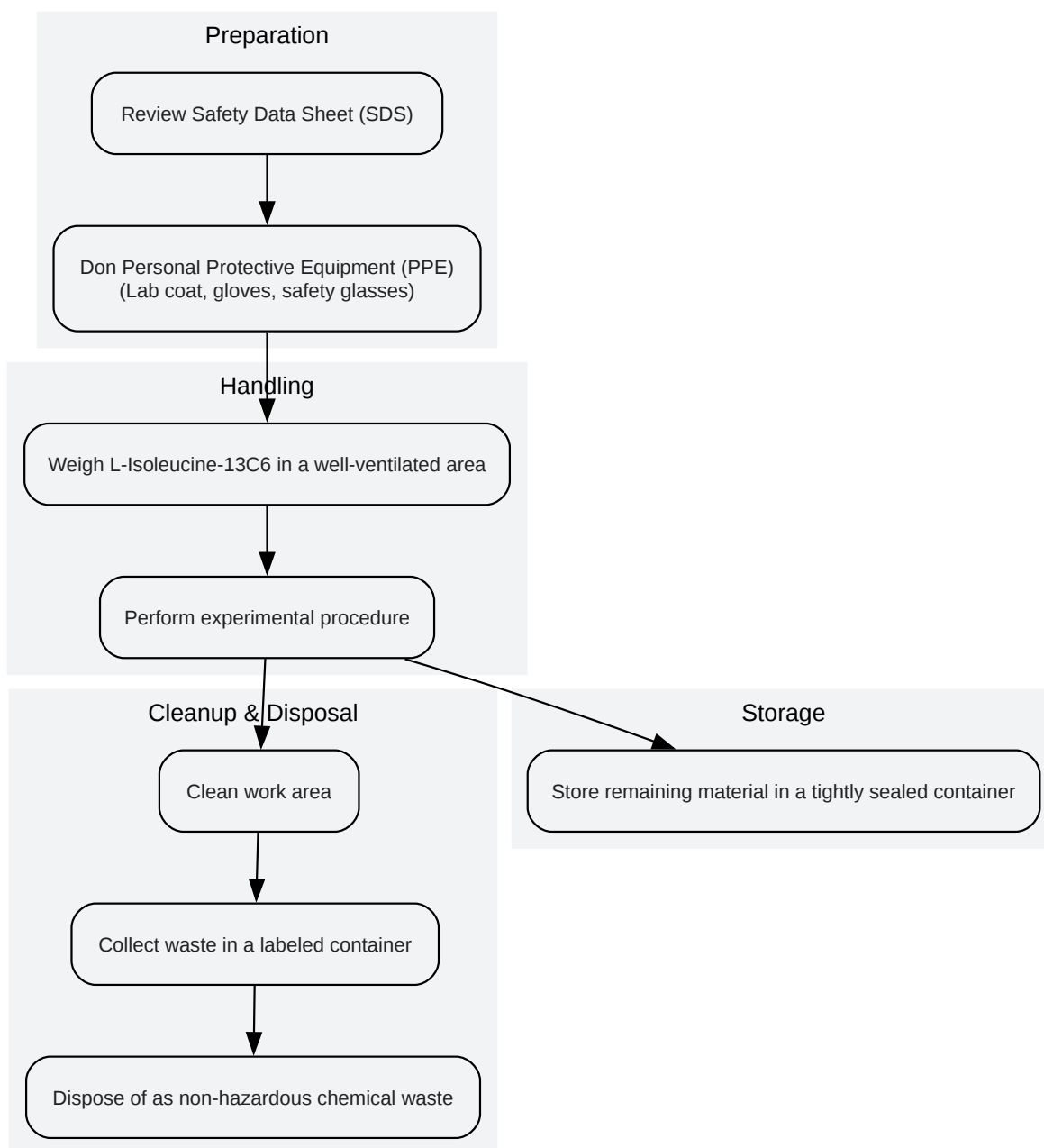
## Disposal Plan

As **L-Isoleucine-13C6** is a stable isotope-labeled compound and not radioactive, its disposal does not require special radiological precautions. The waste can be handled as non-hazardous chemical waste, in accordance with local, state, and federal regulations.

#### Disposal Steps:

- Collection: Collect waste **L-Isoleucine-13C6** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, clearly labeled waste container.
- Labeling: Label the waste container as "Non-hazardous chemical waste" and list the contents.
- Disposal: Dispose of the waste through your institution's chemical waste disposal program. Do not mix with general laboratory waste unless permitted by your institution's policies.

# Workflow for Handling and Disposal of L-Isoleucine-13C6



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## References

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